

Solubility of 1-Diethoxyphosphorylethanol in common lab solvents

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Compound of Interest

Compound Name: 1-Diethoxyphosphorylethanol

Cat. No.: B098429

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An In-depth Technical Guide to the Solubility of 1-Diethoxyphosphorylethanol

For researchers, scientists, and professionals in drug development, understanding the solubility of a compound is a critical first step in experimental design, formulation, and delivery. This guide provides a comprehensive overview of the solubility characteristics of **1-diethoxyphosphorylethanol** in a range of common laboratory solvents. Due to the limited availability of specific quantitative data in public literature, this guide presents a qualitative solubility profile based on the compound's structural features, alongside a detailed experimental protocol for determining precise solubility.

Data Presentation: Qualitative Solubility Profile

The solubility of **1-diethoxyphosphorylethanol** is predicted based on its molecular structure, which features a polar phosphoryl group and a hydroxyl group capable of hydrogen bonding. These characteristics suggest a high affinity for polar solvents.

Solvent	Chemical Formula	Solvent Type	Predicted Solubility
Water	H ₂ O	Polar Protic	Soluble
Ethanol	C ₂ H ₅ OH	Polar Protic	Soluble
Methanol	CH ₃ OH	Polar Protic	Soluble
Acetone	C ₃ H ₆ O	Polar Aprotic	Soluble
Dichloromethane	CH ₂ Cl ₂	Polar Aprotic	Soluble
Chloroform	CHCl ₃	Polar Aprotic	Moderately Soluble
Ethyl Acetate	C ₄ H ₈ O ₂	Polar Aprotic	Moderately Soluble
Toluene	C ₇ H ₈	Nonpolar	Sparingly Soluble
Hexane	C ₆ H ₁₄	Nonpolar	Insoluble

Experimental Protocols: Determining Solubility

To obtain quantitative solubility data, a standardized experimental protocol should be followed. The following method is a widely accepted approach for determining the solubility of an organic compound in various solvents.

Objective: To determine the concentration of a saturated solution of **1-diethoxyphosphorylethanol** in a given solvent at a specific temperature.

Materials:

- **1-Diethoxyphosphorylethanol**
- Selected solvents (e.g., water, ethanol, acetone)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or incubator

- Syringe filters (e.g., 0.45 μm PTFE or nylon)
- Syringes
- Volumetric flasks
- Analytical instrumentation for quantification (e.g., HPLC, GC, or UV-Vis spectrophotometer)

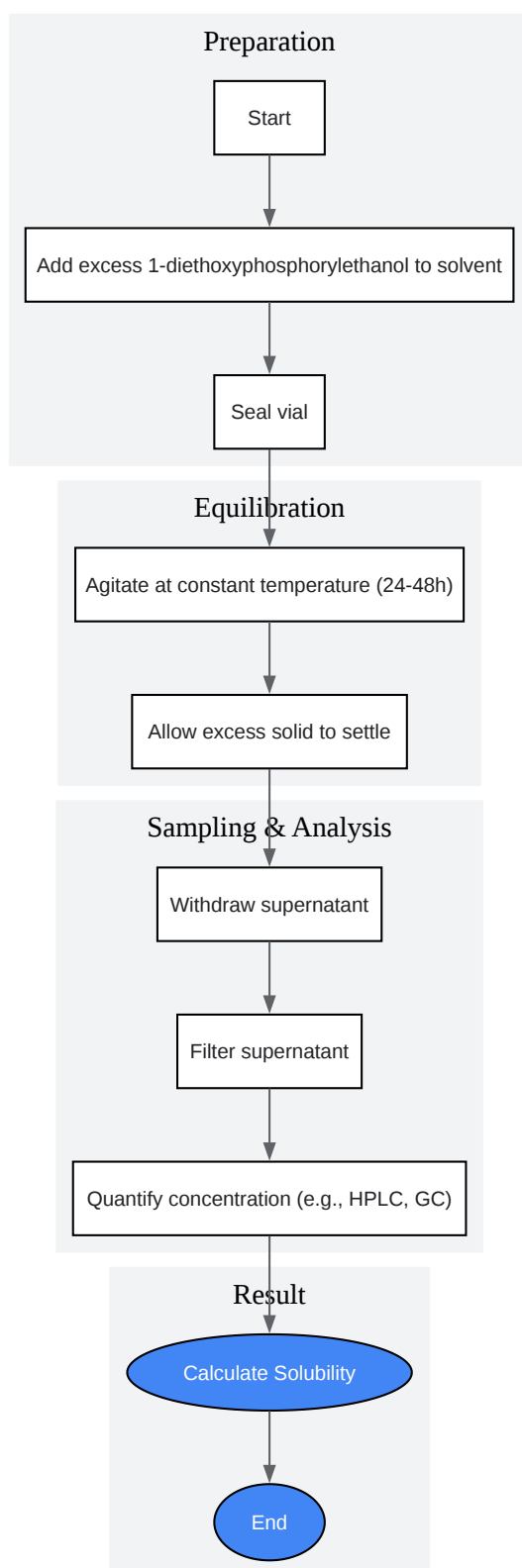
Procedure:

- Preparation of Supersaturated Solutions:
 - Add an excess amount of **1-diethoxyphosphorylethanol** to a vial containing a known volume of the solvent. The excess solid should be clearly visible.
 - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature shaker or incubator set to the desired temperature (e.g., 25 $^{\circ}\text{C}$).
 - Agitate the samples for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached. The rate of dissolution decreases as the solution approaches saturation.
- Sample Collection and Preparation:
 - Allow the vials to stand undisturbed at the constant temperature for a short period to let the excess solid settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the supernatant through a syringe filter into a clean, pre-weighed vial to remove any undissolved solid.
- Quantification:
 - Accurately weigh the filtered solution.

- Dilute the filtered saturated solution with a suitable solvent to a concentration within the linear range of the analytical method.
- Analyze the diluted solution using a calibrated analytical instrument (e.g., HPLC, GC) to determine the concentration of **1-diethoxyphosphorylethanol**.
- Calculation of Solubility:
 - Calculate the solubility using the following formula: $\text{Solubility (g/L)} = (\text{Concentration from analysis} \times \text{Dilution factor} \times \text{Volume of filtered solution}) / \text{Initial volume of supernatant}$

Mandatory Visualization: Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **1-diethoxyphosphorylethanol**.



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